

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Ethoxyethanol

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Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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Essential guidance for the safe handling and disposal of **2-Ethoxyethanol** in a laboratory setting, ensuring the protection of researchers and the integrity of scientific work.

For laboratory professionals, including researchers, scientists, and those in drug development, the safe handling of chemicals is paramount. This guide provides immediate, essential safety and logistical information for working with **2-Ethoxyethanol**, a flammable and toxic solvent. Adherence to these procedures is critical to mitigate risks, which include potential harm to fertility and the unborn child.

Personal Protective Equipment (PPE)

When handling **2-Ethoxyethanol**, a comprehensive PPE strategy is essential to prevent exposure through inhalation, skin absorption, and eye contact.^{[1][2]} The substance can be absorbed through the skin, and its vapors are harmful if inhaled.

Respiratory Protection: Due to the risk of inhaling toxic vapors, respiratory protection is crucial.^{[3][4]} The selection of a respirator depends on the concentration of **2-Ethoxyethanol** in the atmosphere.

- Up to 5 ppm: A supplied-air respirator (SAR) is recommended.^{[1][2]}
- Up to 12.5 ppm: A supplied-air respirator operated in a continuous-flow mode is appropriate.^{[1][2]}

- Up to 50 ppm: A self-contained breathing apparatus (SCBA) with a full facepiece or a full-facepiece supplied-air respirator is necessary.[1]
- Up to 500 ppm: A supplied-air respirator operated in a pressure-demand or other positive-pressure mode should be used.[5]
- Emergency or unknown concentrations: A self-contained breathing apparatus with a full facepiece operated in a pressure-demand or other positive-pressure mode is required.[1]

Hand Protection: Protective gloves are mandatory to prevent skin contact. Not all glove materials offer the same level of protection. Disposable nitrile exam gloves, for instance, are not recommended as they show rapid permeation.[6] For robust protection, the following materials are advised:

- Viton/Butyl rubber[5]
- Silver Shield®/4H®[5]
- Tychem® BR, CSM, and TK (with a breakthrough time of >8 hours)[5]

Eye Protection: To prevent eye irritation, safety goggles or a face shield should be worn. A face shield should be used in conjunction with other eye protection.[5]

Body Protection: Protective clothing, such as coveralls, is necessary to prevent skin contact.[5] Contaminated clothing should be removed immediately.

Quantitative Safety Data

For quick reference, the following table summarizes the key quantitative safety data for **2-Ethoxyethanol**.

Parameter	Value	Source
Occupational Exposure Limits (OELs)		
ACGIH TLV (TWA)	5 ppm (18 mg/m ³)	
NIOSH REL (TWA)	0.5 ppm	[5]
OSHA PEL (TWA)	200 ppm	[5]
Flammability		
Flash Point	105°F to 110°F (41°C to 43°C)	[5]
Lower Explosive Limit (LEL)	1.7%	[5]
Upper Explosive Limit (UEL)	15.6%	[5]
Physical Properties		
Vapor Density	3.1 (air = 1)	[5]
Specific Gravity	0.9 (water = 1)	[5]

Standard Operating Procedure for Handling 2-Ethoxyethanol

This step-by-step guide outlines the essential procedures for the safe handling of **2-Ethoxyethanol** from preparation to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][7]
- Ensure that an eyewash station and safety shower are readily accessible.
- Eliminate all ignition sources, as **2-Ethoxyethanol** is flammable.[4][5] This includes open flames, sparks, and hot surfaces.[8] Use explosion-proof electrical equipment.[3]
- Ground and bond all containers during transfer to prevent static discharge.[5][7]

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as detailed above: appropriate gloves, safety goggles and/or face shield, protective clothing, and a properly fitted respirator based on the expected exposure level.

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe vapors or spray.[\[3\]](#)
- Use only non-sparking tools.[\[3\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)[\[8\]](#)

4. Storage:

- Store in a cool, dry, well-ventilated, and fireproof area, separated from strong oxidants.[\[9\]](#)
- Keep in the dark in an airtight container.

5. Disposal:

- Dispose of **2-Ethoxyethanol** as hazardous waste.[\[5\]](#) Do not wash into the sewer system.[\[5\]](#)
- Collect leaking and spilled liquid in sealable containers.
- Absorb remaining liquid with a non-combustible material like dry sand or earth and place it into a sealed container for disposal.[\[5\]](#)
- Dispose of contaminated materials and empty containers in accordance with local, regional, and national regulations.[\[8\]](#)[\[9\]](#)

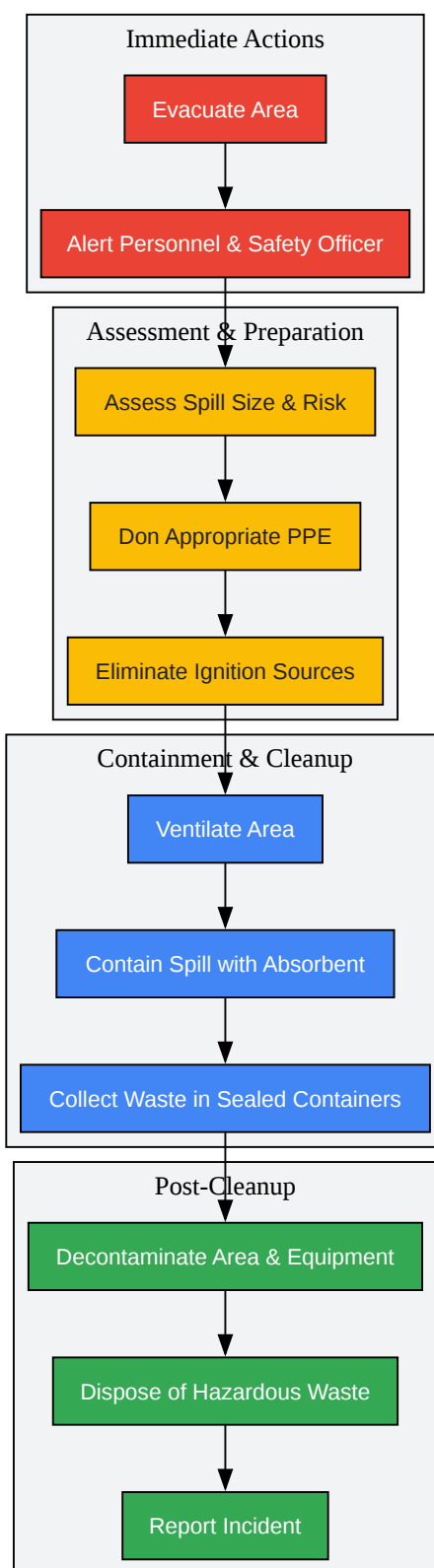
Emergency Procedures

First Aid:

- Inhalation: Move the person to fresh air and keep them at rest. Seek immediate medical attention.[\[3\]](#) If breathing has stopped, provide artificial respiration.[\[3\]](#)
- Skin Contact: Immediately remove contaminated clothing. Rinse the skin with plenty of water or shower. Seek medical attention.
- Eye Contact: Immediately rinse the eyes with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- Ingestion: Rinse the mouth. Do not induce vomiting unless directed to do so by medical personnel. Seek immediate medical attention.[\[1\]](#)

Spill Response Workflow:

The following diagram outlines the procedural flow for managing a **2-Ethoxyethanol** spill.



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Caption: Workflow for a **2-Ethoxyethanol** spill response.

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